

Neoeuonymine: A Technical Overview of its Physicochemical Properties

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Compound of Interest

Compound Name: Neoeuonymine

Cat. No.: B12781512

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For Researchers, Scientists, and Drug Development Professionals

Neoeuonymine is a complex natural product with a significant molecular weight. This guide provides a concise summary of its core physicochemical properties. Due to the limited publicly available information on its specific biological activities and mechanisms of action, this document focuses on its fundamental molecular characteristics.

Core Molecular Data

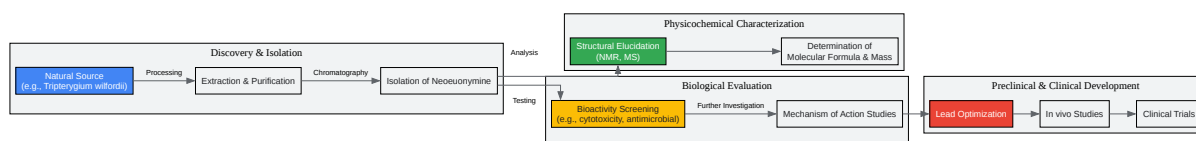
The fundamental molecular properties of **Neoeuonymine** are summarized below. This data is essential for any further computational or experimental work, including analytical method development, spectroscopic analysis, and potential lead optimization studies.

Property	Value	Source
Molecular Formula	C ₃₈ H ₄₇ NO ₁₈	PubChem[1][2]
Exact Mass	805.27931365 Da	PubChem[1][2]
Molecular Weight	805.8 g/mol	PubChem[1][2]

Logical Workflow for Natural Product Investigation

The study of a natural product like **Neoeuonymine** typically follows a structured workflow, from its discovery to the elucidation of its therapeutic potential. The following diagram illustrates this

general investigative pathway.



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A generalized workflow for natural product research.

Experimental Protocols

Detailed experimental protocols for the isolation, characterization, and biological evaluation of **Neoeuonymine** are not readily available in the public domain. Researchers interested in working with this compound would likely need to develop or adapt existing protocols for the isolation of alkaloids or other complex natural products from plant sources. Standard analytical techniques such as High-Performance Liquid Chromatography (HPLC) for purification, and Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) for structural elucidation would be essential.

Signaling Pathways

Information regarding the specific signaling pathways modulated by **Neoeuonymine** is not currently available. To elucidate its mechanism of action, a series of in vitro and in vivo studies would be required. These could include target identification assays, pathway analysis using techniques like transcriptomics or proteomics, and validation in relevant cellular and animal models.

This document is intended for a technical audience and summarizes the currently available information on **Neoeuonymine**. Further research is required to fully characterize its biological activity and therapeutic potential.

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References

- 1. mdpi.com [mdpi.com]
- 2. New oleandomycin 9-oximes. Synthesis, characterization and biological activity - PubMed [pubmed.ncbi.nlm.nih.gov]
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